

# Anti-inflammatory Agent 82: A Technical Guide for Basic Research Applications

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## Compound of Interest

Compound Name: Anti-inflammatory agent 82

Cat. No.: B10799592

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Disclaimer: Publicly available information on "**Anti-inflammatory agent 82**" is extremely limited and primarily originates from a single 1996 publication. This guide synthesizes all discoverable data; however, comprehensive experimental details and quantitative analyses are not available in accessible literature.

## Core Compound Information

**Anti-inflammatory agent 82** is a synthetic compound identified with potential anti-inflammatory and analgesic properties.[1][2] Its chemical identity is established as a piperazin-2-one derivative.

Parameter	Details
Chemical Name	(3Z)-1-methyl-3-[2-(4-methylphenyl)-2-oxo-ethylidene]piperazin-2-one
CAS Number	178408-16-7
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	244.29 g/mol

## Biological Activity and Mechanism of Action

The foundational research by Milyutin et al. (1996) is the sole source describing the biological activity of **Anti-inflammatory agent 82**, suggesting potential anti-inflammatory effects.[1][2] Unfortunately, the specific mechanism of action has not been elucidated in any subsequent accessible studies. Based on the activities of other piperazine-containing compounds, a hypothetical mechanism could involve the modulation of inflammatory pathways, such as inhibition of pro-inflammatory cytokine production or interference with cyclooxygenase (COX) enzymes. However, this remains speculative without direct experimental evidence.

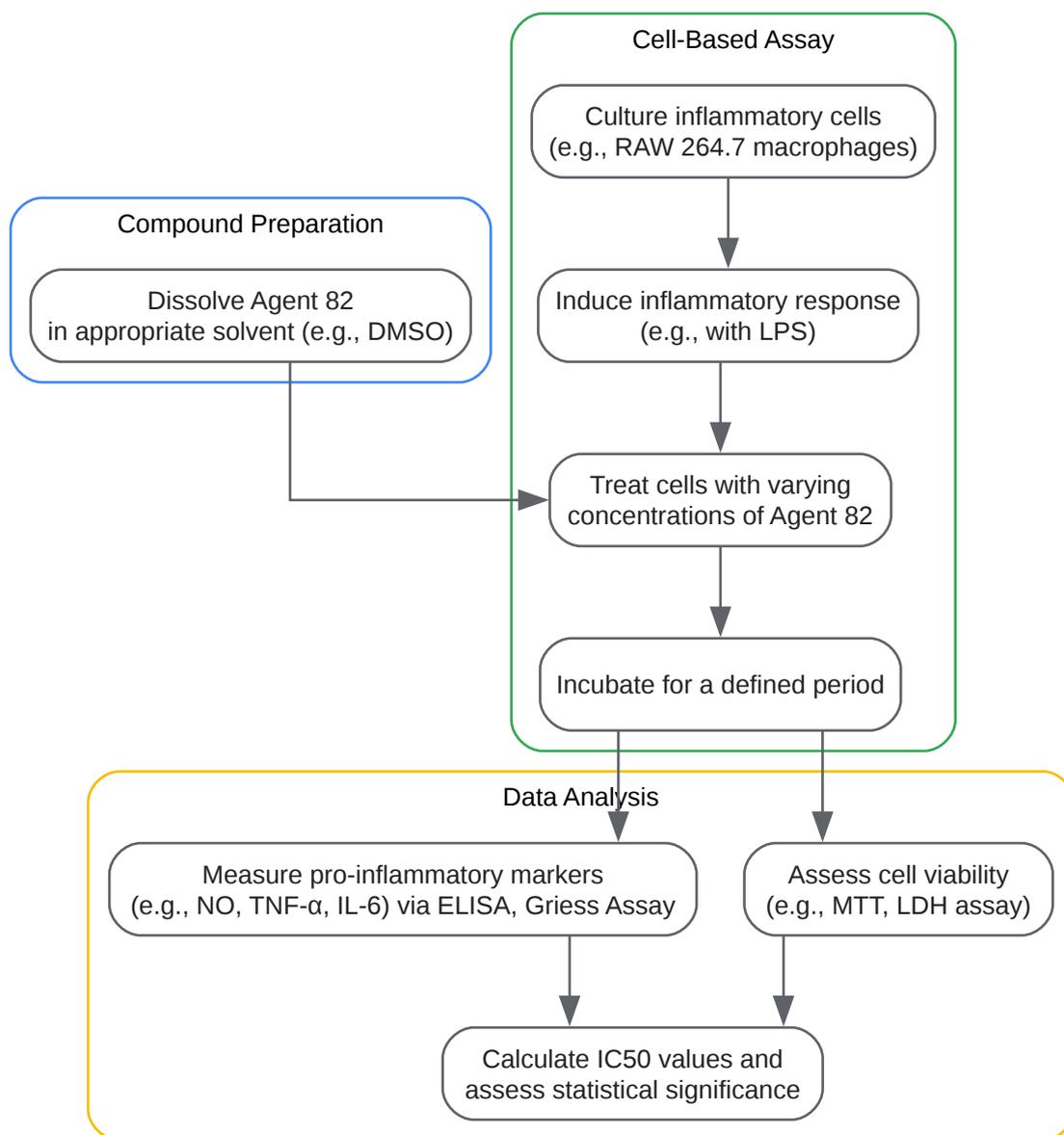
## Quantitative Data Summary

A comprehensive search of scientific databases and chemical supplier information did not yield any specific quantitative data regarding the anti-inflammatory potency of agent 82. Information such as IC<sub>50</sub> or EC<sub>50</sub> values, percentage of inhibition in specific assays, or in vivo efficacy data is not publicly available.

## Experimental Protocols

Detailed experimental protocols from the original 1996 study are not accessible. For researchers interested in evaluating this compound, standard protocols for assessing anti-inflammatory agents are recommended.

## General Workflow for In Vitro Evaluation

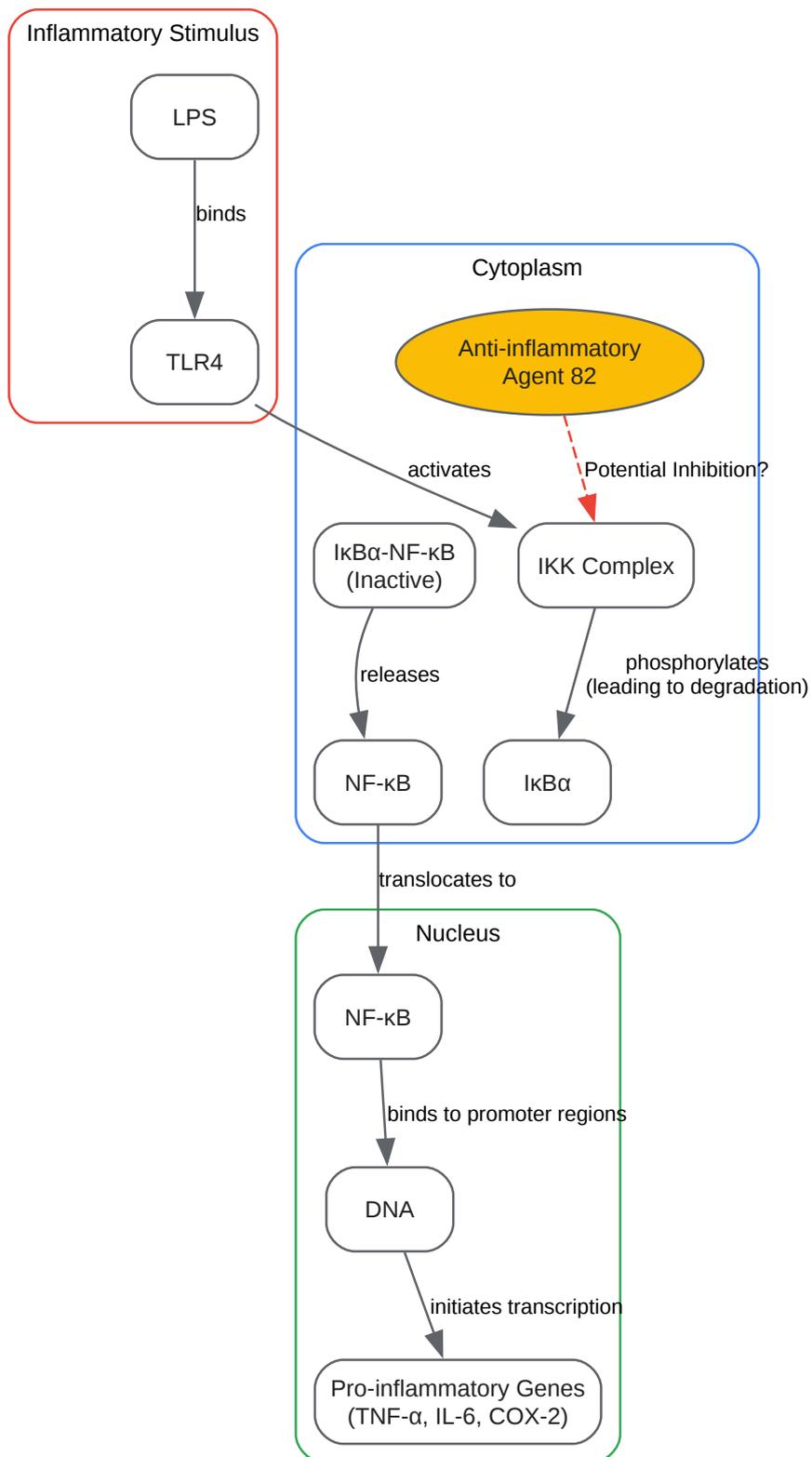


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Caption: A general experimental workflow for the in-vitro evaluation of **Anti-inflammatory agent 82**.

## Hypothetical Signaling Pathway

While the exact pathway is unknown, a common target for anti-inflammatory compounds is the NF- $\kappa$ B signaling cascade, which is a central regulator of inflammation.



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Caption: A hypothetical signaling pathway illustrating a potential mechanism of action for **Anti-inflammatory agent 82**.

## Conclusion for Research Applications

**Anti-inflammatory agent 82** represents a poorly characterized molecule with anecdotal anti-inflammatory potential. Its primary value for researchers lies in its novelty and the opportunity for foundational discovery. Any research project utilizing this compound will require extensive initial validation to confirm its biological activity and elucidate its mechanism of action. Due to the lack of existing data, it should be considered a candidate for exploratory screening and novel mechanism-of-action studies rather than a well-defined tool for established inflammatory models.

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## References

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- 2. NANOSTRUCTURED LIPOSOMAL SYSTEMS AS TRANSPORT AGENTS FOR ANTICANCER DRUGS - Baryshnikov - Annals of the Russian academy of medical sciences [vestnikramn.spr-journal.ru]
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